

Technical Support Center: GSK2830371 In Vivo Mouse Models

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Compound of Interest

Compound Name: GSK 2830371-d4

Cat. No.: B1154372

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers utilizing GSK2830371 in in vivo mouse models.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of GSK2830371?

A1: GSK2830371 is an orally active, allosteric inhibitor of Wild-type p53-induced phosphatase 1 (Wip1), also known as protein phosphatase 2C delta (PPM1D).^{[1][2][3]} By inhibiting Wip1, GSK2830371 prevents the dephosphorylation of key proteins in the DNA damage response pathway.^[4] This leads to increased phosphorylation and activation of proteins such as p53 (at Ser15), Chk2 (at T68), and γH2AX.^{[1][2]} The activation of the p53 pathway results in cell cycle arrest and apoptosis in cancer cells with wild-type TP53.^{[5][6]}

Q2: What is the recommended starting dosage for GSK2830371 in mice?

A2: Based on published studies, a common starting dosage for GSK2830371 in mouse xenograft models is between 75 mg/kg and 150 mg/kg, administered orally.^{[1][7]} The dosing frequency is typically twice daily (BID) or three times daily (TID).^{[1][7]} The higher frequency is often necessary to counteract the compound's short half-life in mice.^[7]

Q3: How should I prepare GSK2830371 for oral administration in mice?

A3: GSK2830371 can be formulated for oral gavage. A commonly used vehicle is a solution of 2% DMSO and 40% Captisol in water, with the pH adjusted to 4.0.[1] Another reported vehicle formulation is 5% DMSO, 20% Cremophor EL, and 75% water.[8] It is recommended to prepare the working solution fresh on the day of use.[1] If precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[1]

Q4: What are the expected pharmacodynamic effects of GSK2830371 in vivo?

A4: In vivo, oral administration of GSK2830371 is expected to increase the phosphorylation of Wip1 substrates in tumor tissue.[1][2] This can be assessed by measuring the levels of phosphorylated p53 (Ser15) and phosphorylated Chk2 (T68) via Western blot or other immunoassays.[1][6] A decrease in the total Wip1 protein concentration in tumors has also been reported.[1][2]

Q5: Can GSK2830371 be used in combination with other anti-cancer agents?

A5: Yes, GSK2830371 has shown synergistic effects when combined with genotoxic agents like doxorubicin and etoposide.[6] It also potentiates the activity of MDM2 inhibitors, such as Nutlin-3, by enhancing p53 activation.[5][9]

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Solution(s)
Lack of tumor growth inhibition	Suboptimal Dosage: The dose may be too low to achieve therapeutic concentrations in the tumor.	Increase the dose to 150 mg/kg or increase the dosing frequency to TID to maintain sustained Wip1 inhibition, which may be necessary for maximal antitumor effect.[7]
Poor Pharmacokinetics: GSK2830371 has a short half-life and limited in vivo activity due to poor pharmacokinetic properties.[6][8]	Consider a more frequent dosing schedule (TID) to maintain drug exposure.[7] Ensure proper formulation and administration to maximize absorption.	
p53 Status of the Tumor Model: GSK2830371's efficacy is largely dependent on wild-type p53.	Confirm the TP53 status of your cell line/tumor model. The inhibitor is most effective in models with wild-type p53.[2][3]	
Inconsistent results between animals	Variability in Drug Administration: Inconsistent oral gavage technique can lead to variable drug absorption.	Ensure all personnel are properly trained in oral gavage techniques to minimize variability.
Animal Health and Stress: Stress can impact tumor growth and drug metabolism.	Handle mice gently and minimize stress. Monitor animal health closely throughout the experiment.	
Formulation Issues: Precipitation of the compound in the vehicle can lead to inaccurate dosing.	Prepare the formulation fresh daily and visually inspect for any precipitation before each use. If needed, sonicate or gently warm the solution.[1]	
No detectable increase in p-p53 or other	Timing of Sample Collection: The peak of phosphorylation	Collect tumor samples at various time points after the

pharmacodynamic markers	may be transient.	final dose (e.g., 2, 4, or 8 hours) to capture the peak pharmacodynamic effect.[7]
Suboptimal Tissue Lysis: Inefficient protein extraction or phosphatase activity during lysis can lead to loss of phosphorylation signal.	Use a lysis buffer containing phosphatase inhibitors. Ensure rapid homogenization and lysis of the tumor tissue on ice.	
Western Blotting Issues: Problems with antibody quality, transfer efficiency, or detection reagents.	Validate your phospho-specific antibodies using positive and negative controls. Optimize your Western blotting protocol, including transfer time and antibody concentrations.	
Animal Toxicity (e.g., weight loss)	High Dosage: The administered dose may be too high for the specific mouse strain or model.	Reduce the dosage or dosing frequency. Monitor animal weight and overall health daily. If significant weight loss occurs, consider reducing the dose or discontinuing treatment for that animal.
Vehicle Toxicity: The vehicle itself may be causing adverse effects.	Administer the vehicle alone to a control group of mice to assess its tolerability.	

Data Presentation

Table 1: Summary of In Vivo Efficacy Studies with GSK2830371 in Mouse Models

Mouse Model	Tumor Type	Dosage and Schedule	Vehicle	Observed Outcome	Reference
Female SCID mice	DOHH2 (Lymphoma) Xenograft	75 mg/kg BID, p.o.	Not specified	Comparable tumor growth inhibition to 150 mg/kg BID.	[7]
Female SCID mice	DOHH2 (Lymphoma) Xenograft	150 mg/kg BID, p.o.	Not specified	41% tumor growth inhibition after 14 days.	[7]
Female SCID mice	DOHH2 (Lymphoma) Xenograft	150 mg/kg TID, p.o.	Not specified	68% tumor growth inhibition after 14 days, suggesting the need for sustained inhibition.	[7]
NOD-SCID mice	SK-Hep-1 (Liver Adenocarcinoma) Xenograft	Not specified (in combination with RG7388)	Not specified	Significant inhibition of tumor growth in combination therapy.	[10]
Orthotopic xenograft NB mouse model	Neuroblastoma	50 mg/kg, once	Not specified	Significantly induced tumor cell apoptosis.	[6]
NRG immunocompromised mice	K562-p21-ffLuc Xenograft	150 mg/kg, p.o. (3 doses over 24h)	5% DMSO, 20% Cremophor EL, 75% water	4-fold increase in p21-luciferase signal over	[8]

vehicle after
a single dose.

Experimental Protocols

1. Preparation and Administration of GSK2830371 for Oral Gavage

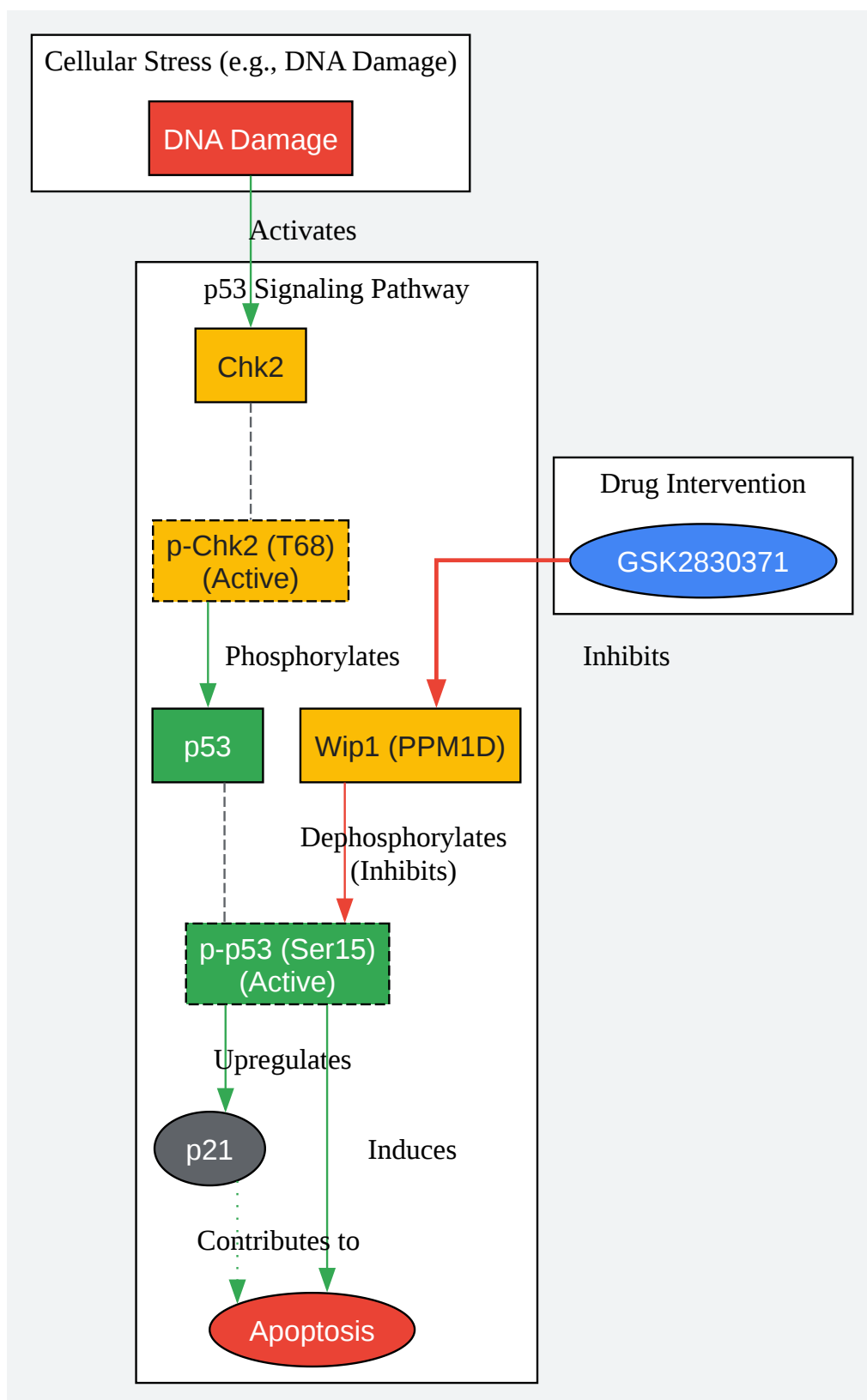
- Vehicle Preparation (Example 1):
 - Prepare a 40% (w/v) solution of Captisol in sterile water.
 - Add 2% (v/v) DMSO to the Captisol solution.
 - Adjust the pH of the final solution to 4.0.
- Vehicle Preparation (Example 2):
 - Combine 5% DMSO, 20% Cremophor EL, and 75% sterile water (by volume).
- GSK2830371 Formulation:
 - Weigh the required amount of GSK2830371 powder based on the desired concentration and the total volume needed for the dosing group.
 - Add the GSK2830371 powder to the prepared vehicle.
 - Vortex and/or sonicate the mixture until the compound is fully dissolved. Visually inspect for any particulates.
 - Prepare the formulation fresh before each administration.
- Administration:
 - Administer the formulated GSK2830371 to mice via oral gavage using an appropriate gauge feeding needle.
 - The volume of administration should be based on the individual mouse's body weight (typically 5-10 mL/kg).

2. Western Blot Analysis of Phospho-p53 (Ser15) in Tumor Xenografts

- Tumor Homogenization:
 - Excise tumors from euthanized mice and immediately snap-freeze in liquid nitrogen.
 - Store at -80°C until analysis.
 - On the day of analysis, weigh the frozen tumor tissue and add ice-cold lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitor cocktails.
 - Homogenize the tissue on ice using a mechanical homogenizer until no visible tissue fragments remain.
- Protein Extraction:
 - Incubate the homogenate on ice for 30 minutes with intermittent vortexing.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C.
 - Collect the supernatant containing the protein extract.
- Protein Quantification:
 - Determine the protein concentration of the lysate using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Western Blotting:
 - Normalize protein samples to the same concentration with lysis buffer and Laemmli sample buffer.
 - Boil the samples at 95-100°C for 5-10 minutes.
 - Load equal amounts of protein per lane onto an SDS-polyacrylamide gel.
 - Perform electrophoresis to separate the proteins by size.
 - Transfer the separated proteins to a PVDF or nitrocellulose membrane.

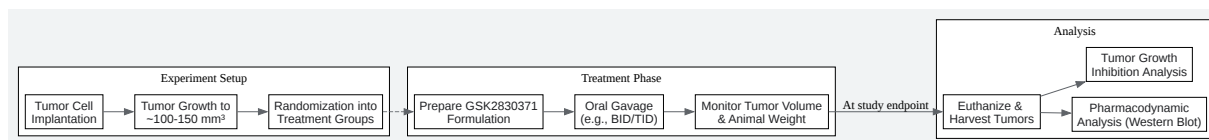
- Block the membrane with 5% non-fat dry milk or BSA in Tris-buffered saline with 0.1% Tween 20 (TBST) for 1 hour at room temperature.
- Incubate the membrane with a primary antibody specific for phospho-p53 (Ser15) overnight at 4°C with gentle agitation.
- Wash the membrane three times with TBST for 5-10 minutes each.
- Incubate the membrane with an appropriate HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane three times with TBST for 10-15 minutes each.
- Add an enhanced chemiluminescence (ECL) substrate and visualize the protein bands using a digital imaging system.
- To ensure equal protein loading, strip the membrane and re-probe with an antibody for total p53 or a housekeeping protein like β -actin.

Visualizations



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Caption: GSK2830371 inhibits Wip1, leading to p53 activation.



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Caption: In vivo experimental workflow for GSK2830371 efficacy studies.

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